

An In-depth Technical Guide to the Safe Handling of Trimethyl Orthovalerate

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Compound of Interest

Compound Name: Trimethyl orthovalerate

Cat. No.: B104153

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **trimethyl orthovalerate** (CAS No. 13820-09-2), a flammable and irritant liquid. The following sections detail the physical and chemical properties, potential hazards, handling and storage procedures, emergency response, and disposal considerations for this compound. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

General Information

Trimethyl orthovalerate, also known as 1,1,1-trimethoxypentane, is an organic compound with the molecular formula $C_8H_{18}O_3$.^{[1][2]} It is primarily used in laboratory settings for chemical synthesis.^{[3][4]} While it is noted for its applications in creating various derivatives and as a precursor in synthesis, it is also recognized as a flammable liquid that can cause skin and eye irritation.^{[1][2]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **trimethyl orthovalerate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Trimethyl Orthovalerate**

Property	Value	Source
Molecular Formula	C8H18O3	[1][2]
Molecular Weight	162.23 g/mol	[2]
Appearance	Colorless liquid	[1]
Boiling Point	164-166 °C	
Density	0.941 g/mL at 25 °C	
Flash Point	42 °C (107.6 °F) - closed cup	[5]
Refractive Index	n20/D 1.410	
Vapor Density	5.59	[6]

Hazard Identification and Classification

Trimethyl orthovalerate is classified as a hazardous substance. A summary of its hazard classifications is provided in Table 2.

Table 2: Hazard Identification and Classification

Hazard Classification	Code	Description	Source
Flammable liquids	H226	Flammable liquid and vapor	[2][7]
Skin corrosion/irritation	H315	Causes skin irritation	[1][2]
Serious eye damage/eye irritation	H319	Causes serious eye irritation	[1][2]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	[2]

It is important to note that the toxicological properties of **trimethyl orthovalerate** have not been thoroughly investigated.[3] No acute toxicity information is available for this product.[1][6]

Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **trimethyl orthovalerate**.

Handling:

- Avoid contact with skin and eyes.[3]
- Do not breathe mist, vapors, or spray.[6]
- Use only in a well-ventilated area or outdoors.[1]
- Keep away from open flames, hot surfaces, and sources of ignition.[1][6]
- Use spark-proof and explosion-proof equipment.[6]
- Take precautionary measures against static discharge.[3][6]
- Handle in accordance with good industrial hygiene and safety practices.[3]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][3]
- Keep the container tightly closed.[1][3]
- Store in a flammables area.[1]
- This compound is moisture-sensitive and should be protected from exposure to moist air or water.[1][6]

Exposure Controls and Personal Protective Equipment

To ensure the safety of personnel, appropriate exposure controls and personal protective equipment (PPE) must be utilized.

Table 3: Exposure Controls & Personal Protective Equipment

Control	Specification	Source
Engineering Controls	Use explosion-proof electrical, ventilating, and lighting equipment. Ensure eyewash stations and safety showers are close to the workstation.	[6]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (approved under standards such as NIOSH or EN 166). A face shield is also recommended.	[3]
Skin Protection	Handle with gloves. Wear appropriate protective gloves and clothing to prevent skin exposure.	[3][6]
Respiratory Protection	Under normal use conditions, no protective equipment is needed. If risk assessment shows air-purifying respirators are appropriate, use a full-face supplied air respirator or a respirator with a suitable cartridge (e.g., type ABEK).	[3][6]

First Aid Measures

In the event of exposure, immediate first aid is crucial.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Source
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[1][3]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. Remove all contaminated clothing and shoes.	[1][3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[1][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	[3]

Fire and Explosion Hazard Data

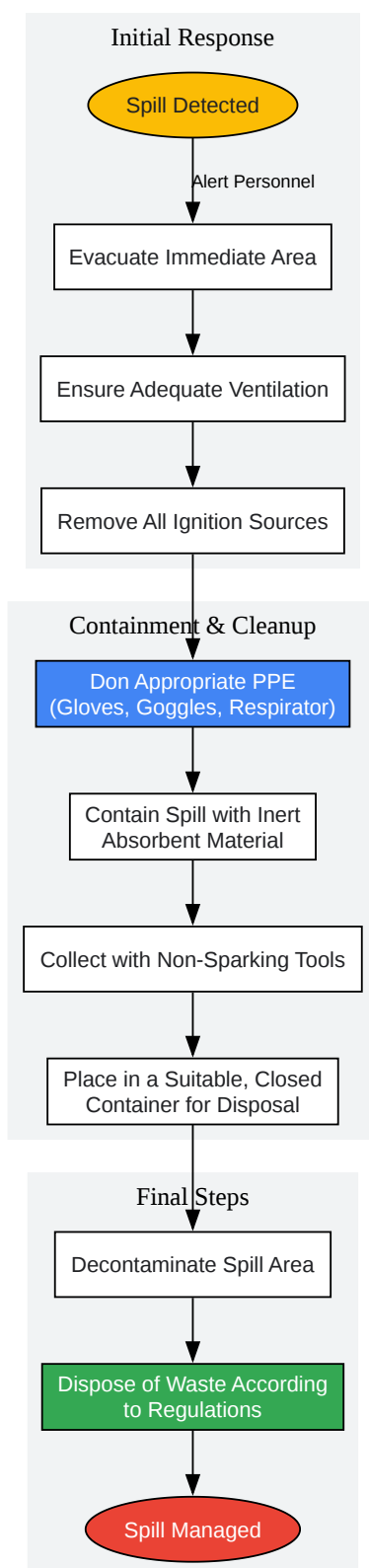
Trimethyl orthovalerate is a flammable liquid and presents a fire hazard.

Table 5: Fire and Explosion Hazard Data

Hazard	Details	Source
Flammability	Flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.	[1][6]
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or chemical foam. Water mist can be used to cool unopened containers.	[1][6]
Unsuitable Extinguishing Media	Do not use a heavy water stream.	[8]
Hazardous Combustion Products	Carbon monoxide (CO) and carbon dioxide (CO ₂).	[6]
Firefighting Precautions	Wear a self-contained breathing apparatus (SCBA) and full protective gear.	[1][6]

Accidental Release Measures

In the case of a spill, the following workflow should be implemented to ensure safety and proper containment.



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Caption: Workflow for Handling a **Trimethyl Orthovalerate** Spill.

Disposal Considerations

Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[6] It is recommended to burn the substance in a chemical incinerator equipped with an afterburner and scrubber.[3]

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented in this guide are not publicly available in the cited reference materials. The provided data, such as flash points and toxicity classifications, are typically determined using standardized testing methods (e.g., ASTM, OECD guidelines) by the chemical manufacturers and suppliers. For specific methodological details, direct inquiry to the supplier or consultation of relevant standardized testing protocols is recommended.

Disclaimer: This guide is intended for informational purposes only and is based on publicly available safety data sheets. It is not a substitute for a comprehensive risk assessment and the user's own judgment. Always consult the most current safety data sheet from your supplier before handling this chemical.

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